

Cross-Species Efficacy of NP-C86: A Comparative Guide

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Compound of Interest

Compound Name: NP-C86

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This guide provides a comprehensive comparison of the small molecule **NP-C86**'s performance with alternative compounds, supported by available experimental data. **NP-C86** is a novel therapeutic candidate that functions by stabilizing the long non-coding RNA (lncRNA) Growth Arrest-Specific 5 (GAS5). Dysregulation of GAS5 has been implicated in various pathologies, including neurodegenerative diseases and metabolic disorders. By stabilizing GAS5, **NP-C86** aims to restore normal cellular function.

Mechanism of Action: NP-C86 and GAS5 Stabilization

NP-C86 exerts its therapeutic effects by directly binding to the lncRNA GAS5. This binding prevents the interaction of GAS5 with the UPF1 protein, a key component of the nonsense-mediated decay (NMD) pathway. By inhibiting UPF1-mediated degradation, **NP-C86** effectively increases the intracellular levels of GAS5. Elevated GAS5 levels, in turn, lead to enhanced neuronal insulin signaling and a reduction in neuroinflammation, highlighting its potential in treating a range of diseases.^[1]

Below is a diagram illustrating the signaling pathway influenced by **NP-C86**.

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References

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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